

Molecular Weight Determination of 1-(Boc-amino)-2-(ethylamino)ethane

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Compound of Interest

Compound Name:	1-(Boc-amino)-2-(ethylamino)ethane
Cat. No.:	B054407

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This document outlines the determination of the molecular weight for the compound **1-(Boc-amino)-2-(ethylamino)ethane**, a chemical intermediate often utilized in pharmaceutical and organic synthesis.

Compound Identification and Formula

The subject compound is identified as **1-(Boc-amino)-2-(ethylamino)ethane**. Based on its chemical structure, the molecular formula is established as $C_9H_{20}N_2O_2$ ^{[1][2]}. This formula is derived from the constituent parts of the molecule: a tert-butoxycarbonyl (Boc) protecting group, an ethane backbone, and an ethylamino group.

Physicochemical Data

The molecular weight is a critical parameter for researchers and scientists in drug development and chemical synthesis, as it is fundamental for stoichiometric calculations and analytical characterization. The calculated and experimentally verified data for **1-(Boc-amino)-2-(ethylamino)ethane** are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂	[1] [2]
Molecular Weight	188.27 g/mol	[1]
CAS Number	113283-93-5	[1] [2]

The molecular weight is calculated based on the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). The value of 188.27 g/mol is consistent with the molecular formula C₉H₂₀N₂O₂[\[1\]](#)[\[3\]](#).

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References

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